

A Comprehensive Technical Overview of 2-Acetylamino-5-iodopyridine

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Compound of Interest

Compound Name: 2-Acetylamino-5-iodopyridine

Cat. No.: B1301817

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This document provides a detailed analysis of the physicochemical properties of **2-Acetylamino-5-iodopyridine**, a key intermediate in pharmaceutical synthesis. The information is intended for researchers, scientists, and professionals in the field of drug development.

Physicochemical Data Summary

The fundamental molecular properties of **2-Acetylamino-5-iodopyridine** are summarized in the table below for quick reference.

Property	Value
Molecular Formula	C ₇ H ₇ IN ₂ O ^[1]
Molecular Weight	262.05 g/mol ^{[1][2][3]}
Exact Mass	261.96000 g/mol ^[2]
CAS Number	66131-78-0 ^[1]
Melting Point	156-158°C ^{[2][3]}
Boiling Point	405°C ^{[2][3]}
Flash Point	199°C ^{[2][3]}
Density	1.901 g/cm ³ ^{[2][3]}

Molecular Structure

The structural formula of **2-Acetylaminio-5-iodopyridine** consists of a pyridine ring substituted with an acetylaminio group at the 2-position and an iodine atom at the 5-position. This arrangement of functional groups is crucial for its reactivity and utility as a building block in organic synthesis.

Caption: Molecular structure of **2-Acetylaminio-5-iodopyridine**.

Synonyms and Identifiers

For cross-referencing in literature and databases, the following synonyms and identifiers are associated with this compound:

- N-(5-Iodo-2-pyridinyl)acetamide[1]
- N-(5-IODO-PYRIDIN-2-YL)-ACETAMIDE[3]
- 2-Acetamido-5-iodopyridine[3]
- N-(5-Iodopyridine-2-yl)acetamide[3]
- ACETAMIDE, N-(5-IODO-2-PYRIDINYL)-[3]

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References

- 1. scbt.com [scbt.com]
- 2. echemi.com [echemi.com]
- 3. chemwhat.com [chemwhat.com]
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